

# Personal protective equipment for handling H-Phe(3,5-DiF)-OH

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## Compound of Interest

Compound Name: H-Phe(3,5-DiF)-OH

Cat. No.: B1582020

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## Essential Safety and Handling Guide for H-Phe(3,5-DiF)-OH

This guide provides crucial safety and logistical information for the proper handling and disposal of **H-Phe(3,5-DiF)-OH**, a fluorinated amino acid derivative. The following procedures are designed to ensure the safety of researchers, scientists, and drug development professionals in a laboratory setting.

Chemical Identifier:

- Product Name: **H-Phe(3,5-DiF)-OH**
- Synonyms: 3,5-Difluoro-L-phenylalanine[1]
- CAS Number: 31105-91-6[1][2]
- Molecular Formula: C<sub>9</sub>H<sub>9</sub>F<sub>2</sub>NO<sub>2</sub>[2]
- Molecular Weight: 201.17 g/mol [2]

## Immediate Safety and Hazard Overview

While specific hazard information for **H-Phe(3,5-DiF)-OH** is not readily available, the Safety Data Sheet (SDS) for the closely related compound, Fmoc-Phe(3,5-diF)-OH, indicates no

known OSHA hazards. However, it may be harmful if inhaled and can cause respiratory tract irritation.[3] Therefore, caution is advised. Potential health effects include weakness and convulsions upon exposure.[3]

**Hazardous Decomposition Products:** Under fire conditions, hazardous decomposition products can include oxides of carbon (CO, CO<sub>2</sub>), nitrogen oxides (NO, NO<sub>2</sub>), and hydrogen fluoride gas (HF).[3]

## Personal Protective Equipment (PPE)

A comprehensive PPE strategy is essential to minimize exposure and ensure personal safety. The following table summarizes the recommended PPE for handling **H-Phe(3,5-DiF)-OH**.

Area of Protection	Recommended PPE	Material/Type	Key Considerations
Hand Protection	Chemical-resistant gloves	Nitrile or Neoprene	Inspect gloves for tears or holes before use. Change gloves immediately if contaminated.
Eye/Face Protection	Safety glasses with side shields or Goggles	Polycarbonate	Use of a face shield is recommended when there is a risk of splashing.
Skin and Body Protection	Laboratory coat	Standard cotton or flame-retardant	Ensure the lab coat is fully buttoned. Consider a chemically resistant apron for larger quantities.
Respiratory Protection	Not typically required	N/A	If user operations generate dust, use ventilation to keep exposure to airborne contaminants below the exposure limit. Respiratory protection is not required under normal handling conditions with adequate ventilation. <a href="#">[3]</a>

## Operational Plan: Handling and Storage

### Handling:

- Avoid contact with skin and eyes.[\[3\]](#)

- Avoid the formation of dust and aerosols.[3]
- Provide appropriate exhaust ventilation in areas where dust is formed.[3]
- Wash hands thoroughly after handling and before eating, smoking, or using the lavatory.[3]

#### Storage:

- Keep the container tightly closed.[3]
- Store in a dry and well-ventilated place.[3]
- Recommended storage temperature is 4°C.[2]
- Materials to avoid: Strong oxidizing agents and strong acids.[3]

## Disposal Plan

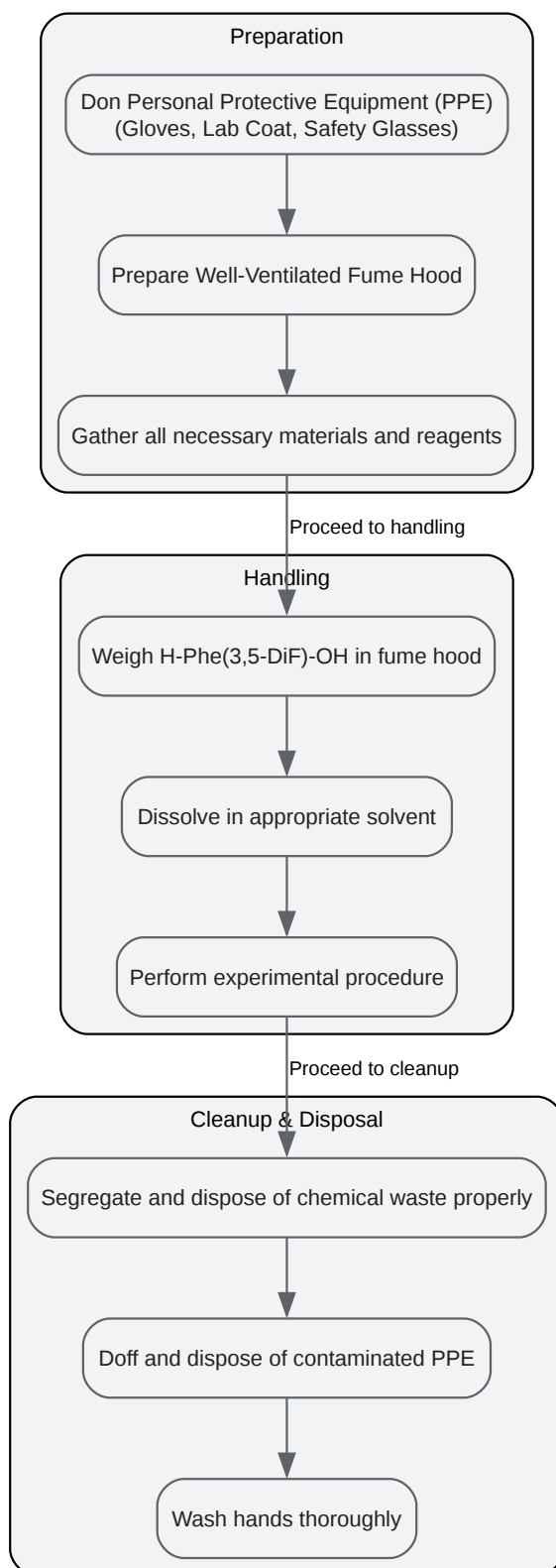
Contaminated packaging and unused material must be disposed of in accordance with federal, state, and local environmental control regulations.[3]

#### Disposal Protocol:

- **Unused Material:** Dispose of as hazardous waste. Contact a licensed professional waste disposal service to dispose of this material.
- **Contaminated PPE:** Contaminated gloves, lab coats, and other disposable PPE should be placed in a designated hazardous waste container and disposed of according to institutional guidelines.
- **Empty Containers:** Do not reuse empty containers. Dispose of them as hazardous waste.

## Experimental Workflow for Safe Handling

The following diagram outlines the standard workflow for safely handling **H-Phe(3,5-DiF)-OH** in a laboratory setting.



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Caption: Workflow for Safe Handling of **H-Phe(3,5-DiF)-OH**.

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